

Rheological properties of Diisobutyl succinate at different temperatures

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Compound of Interest

Compound Name: *Diisobutyl succinate*

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Rheological Profile of Diisobutyl Succinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the rheological properties of **Diisobutyl succinate**, a key excipient and solvent in various pharmaceutical and industrial applications. Understanding its flow behavior at different temperatures is crucial for process optimization, formulation development, and ensuring product quality and performance. While specific experimental data for **Diisobutyl succinate** is limited in publicly available literature, this guide synthesizes available information on its physical properties and presents data for a closely related succinate ester, Diethyl succinate, to illustrate expected rheological behavior. Furthermore, detailed experimental protocols for rheological characterization are provided to enable researchers to generate specific data for their applications.

Physicochemical Properties of Diisobutyl Succinate

Diisobutyl succinate is the diester of isobutyl alcohol and succinic acid. Its fundamental physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	925-06-4	[1]
Molecular Formula	C12H22O4	[1]
Molecular Weight	230.30 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	274 °C	[2]
Melting Point	-29 °C	[2]
Density	0.98 g/cm ³	[2]

Temperature-Dependent Rheological Behavior (with Diethyl Succinate as an analogue)

Direct experimental data on the viscosity and density of **Diisobutyl succinate** across a range of temperatures is not readily available in the surveyed literature. However, a study on Diethyl succinate provides valuable insight into the expected temperature-dependent rheological behavior of succinate esters. As temperature increases, the kinetic energy of the molecules increases, leading to a decrease in intermolecular forces and, consequently, a reduction in both viscosity and density.[3]

The following table presents the density and viscosity of pure Diethyl succinate at various temperatures, which can be used as a qualitative and comparative reference for **Diisobutyl succinate**.[4]

Temperature (K)	Density (g/cm ³)	Viscosity (mPa·s)
283.15	1.054	2.83
293.15	1.044	2.24
303.15	1.034	1.80
313.15	1.024	1.47
323.15	1.014	1.22
333.15	1.004	1.03
343.15	0.994	0.87
353.15	0.984	0.75
363.15	0.974	0.65

Data extracted from a study on Diethyl succinate for illustrative purposes.[\[4\]](#)

Experimental Protocols for Rheological Characterization

To obtain precise rheological data for **Diisobutyl succinate** at different temperatures, the following experimental protocols are recommended. These are generalized methods based on standard practices for characterizing low-viscosity organic liquids.[\[5\]](#)[\[6\]](#)

Measurement of Viscosity

Apparatus:

- Ostwald viscometer (or a comparable capillary viscometer)[\[5\]](#)[\[7\]](#)
- Temperature-controlled water bath[\[5\]](#)
- Stopwatch[\[7\]](#)
- Pipette and suction bulb[\[7\]](#)

- Analytical balance[7]

Procedure:

- Cleaning and Calibration: Thoroughly clean the viscometer with a suitable solvent (e.g., acetone) and dry it completely. Calibrate the viscometer using a standard liquid of known viscosity (e.g., deionized water) at a specific temperature.
- Sample Preparation: Ensure the **Diisobutyl succinate** sample is free of any particulate matter.
- Temperature Equilibration: Place the viscometer in the temperature-controlled water bath set to the desired temperature. Allow sufficient time for the viscometer and the sample to reach thermal equilibrium.
- Measurement:
 - Using a pipette, introduce a precise volume of **Diisobutyl succinate** into the larger arm of the viscometer.
 - Apply suction to the smaller arm to draw the liquid up past the upper fiducial mark.
 - Release the suction and start the stopwatch as the liquid meniscus passes the upper fiducial mark.
 - Stop the stopwatch when the meniscus passes the lower fiducial mark.
 - Repeat the measurement at least three times to ensure reproducibility.
- Calculation: The kinematic viscosity (ν) can be calculated using the equation: $\nu = C * t$, where C is the viscometer constant and t is the average flow time. The dynamic viscosity (η) is then calculated as $\eta = \nu * \rho$, where ρ is the density of the liquid at the same temperature.

Measurement of Density

Apparatus:

- Vibrating tube densimeter or a pycnometer[4]

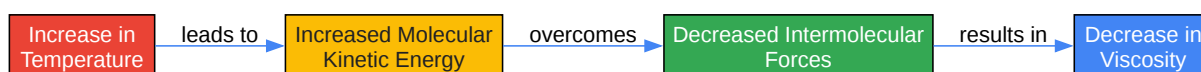
- Temperature-controlled water bath
- Analytical balance

Procedure (using a pycnometer):

- Cleaning and Calibration: Clean and dry the pycnometer thoroughly. Determine the volume of the pycnometer by filling it with deionized water of a known temperature and density and weighing it.
- Sample Preparation: Ensure the **Diisobutyl succinate** sample is at the desired temperature.
- Measurement:
 - Weigh the empty, dry pycnometer.
 - Fill the pycnometer with **Diisobutyl succinate**, ensuring no air bubbles are trapped.
 - Place the filled pycnometer in the temperature-controlled water bath to allow it to reach thermal equilibrium.
 - Carefully dry the outside of the pycnometer and weigh it.
- Calculation: The density (ρ) is calculated by dividing the mass of the **Diisobutyl succinate** by the volume of the pycnometer.

Logical Relationship between Temperature and Viscosity

The relationship between temperature and the viscosity of a liquid like **Diisobutyl succinate** is fundamentally inverse. As temperature increases, the viscosity decreases. This is due to the increased thermal energy of the molecules, which overcomes the intermolecular forces of attraction, allowing them to move more freely past one another.

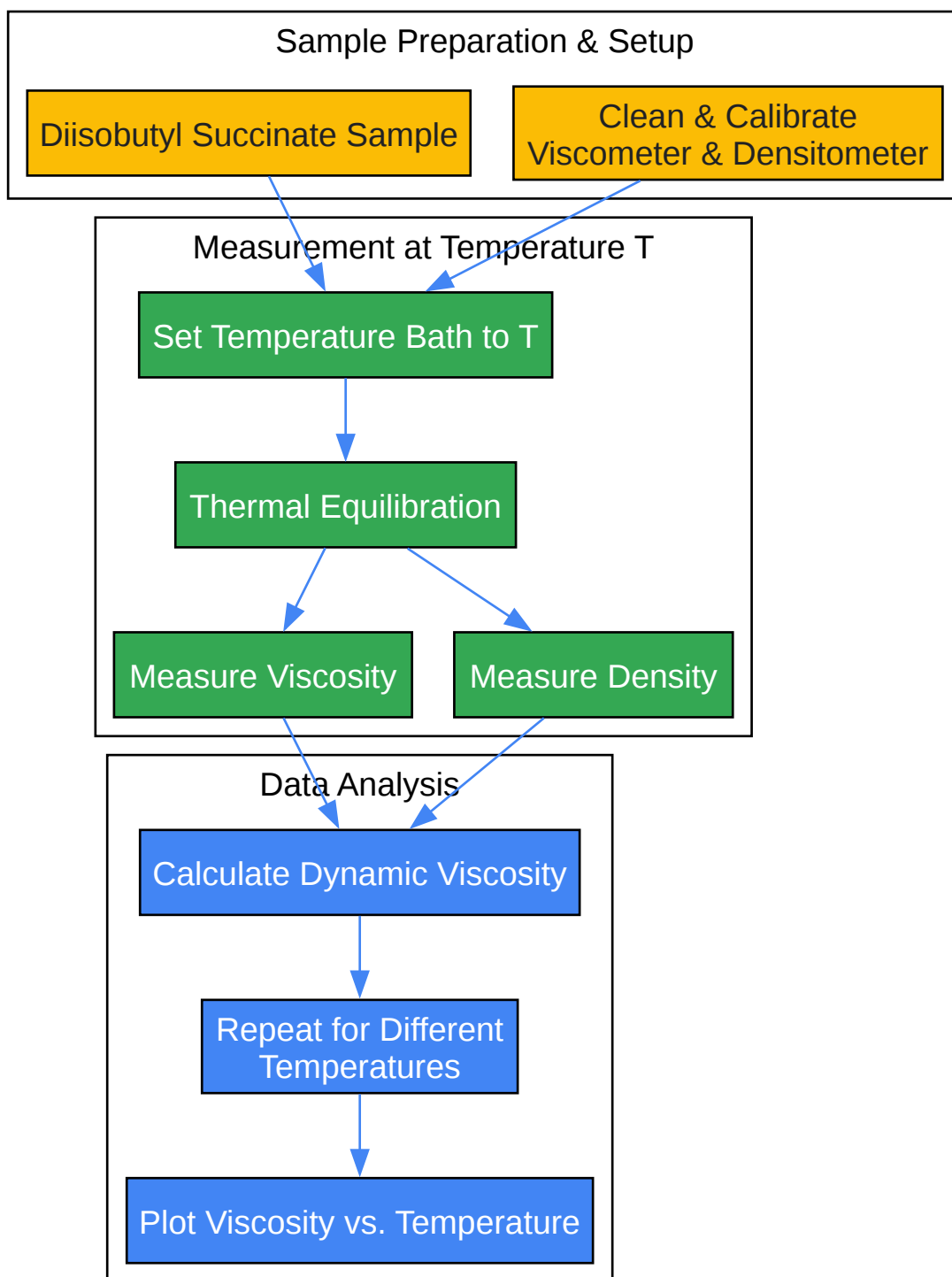


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Temperature's Effect on Viscosity

Experimental Workflow for Rheological Characterization

The following diagram outlines a logical workflow for the experimental determination of the rheological properties of **Diisobutyl succinate** at various temperatures.



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Rheological Characterization Workflow

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